

The Biological Significance of **cis**-Vaccenic Acid: A Technical Guide

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Compound of Interest

Compound Name: *cis*-Vaccenic acid

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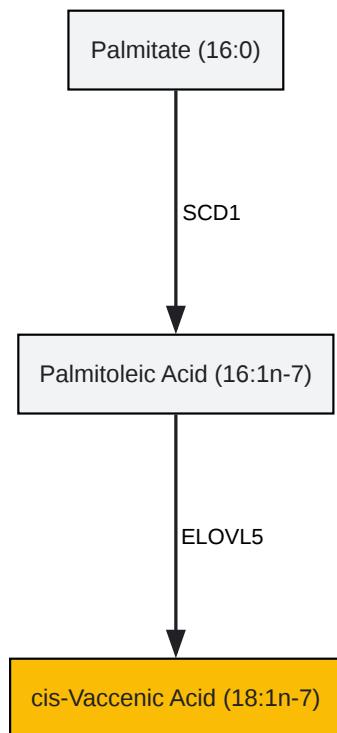
Abstract

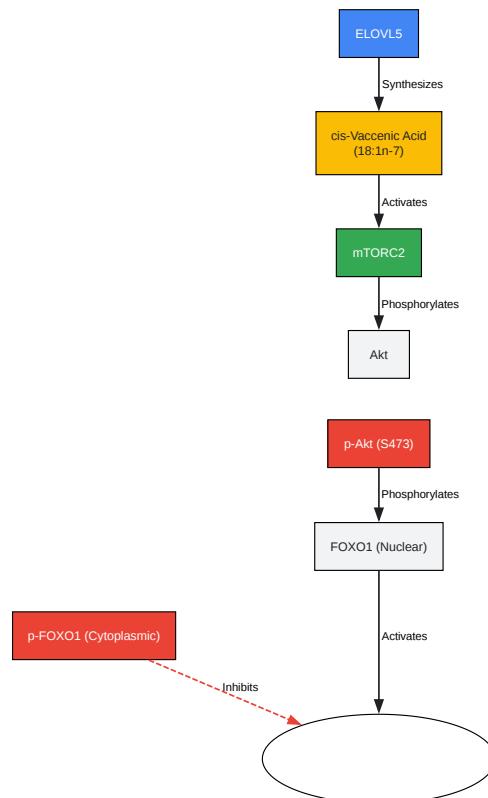
cis-Vaccenic acid (cVA), an n-7 monounsaturated fatty acid, is emerging from the shadow of its more-studied isomers as a significant biomolecule with diverse physiological roles. Endogenously synthesized from palmitoleic acid, cVA is a key product of lipid metabolism pathways involving enzymes such as Stearoyl-CoA Desaturase 1 (SCD1) and Elongase 5 (ELOVL5). Recent research has implicated cVA in a range of biological processes, from regulating cellular signaling cascades like the mTORC2-Akt-FOXO1 pathway to influencing cell viability in oncogenic contexts, particularly prostate cancer. Furthermore, studies have linked plasma phospholipid levels of cVA to cardiometabolic health markers, including insulin resistance, and have identified its potential as a therapeutic agent for hemoglobinopathies by inducing γ -globin synthesis. This technical guide provides an in-depth review of the biological significance of **cis**-vaccenic acid, summarizing key quantitative data, detailing relevant experimental protocols, and visualizing the core metabolic and signaling pathways to support further research and drug development efforts.

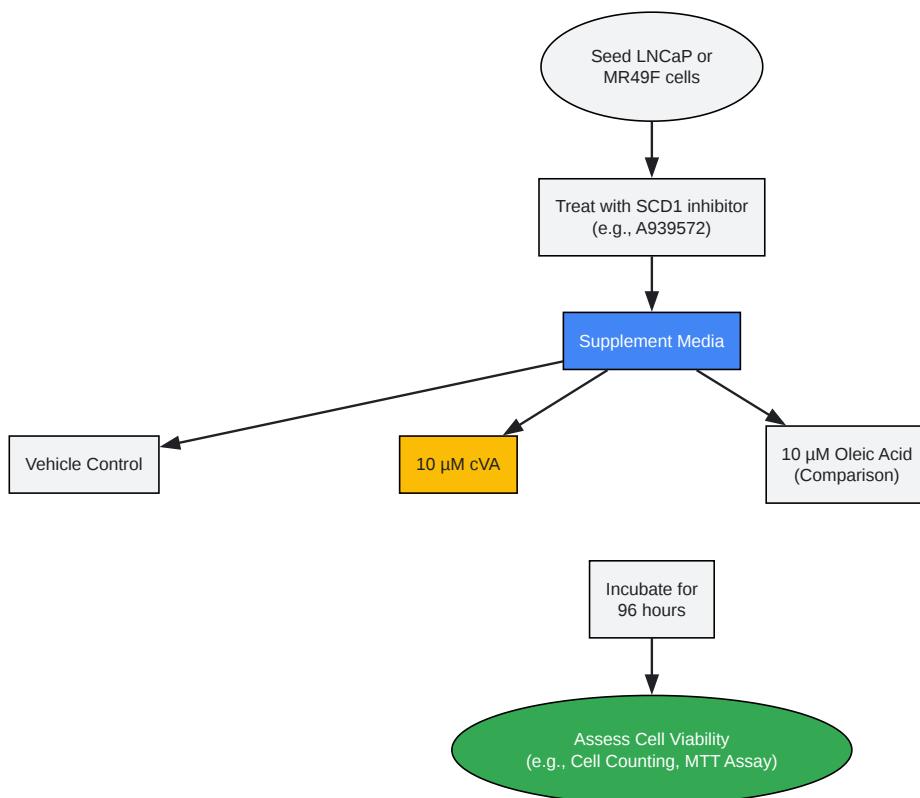
Metabolism and Biosynthesis

cis-Vaccenic acid ((Z)-11-Octadecenoic acid) is an 18-carbon monounsaturated fatty acid. Its synthesis is intrinsically linked to the activity of two key enzymes in lipid metabolism: Stearoyl-CoA Desaturase 1 (SCD1) and Fatty Acid Elongase 5 (ELOVL5).

The primary pathway for cVA biosynthesis begins with the saturated fatty acid palmitate (16:0). SCD1 introduces a double bond to produce palmitoleic acid (16:1n-7). Subsequently, ELOVL5 catalyzes a two-carbon addition to elongate palmitoleic acid into **cis-vaccenic acid** (18:1n-7). [1][2] This pathway is crucial, as the products, particularly cVA, have been shown to be more than simple metabolic intermediates, acting as signaling molecules that influence major cellular pathways.[2][3]







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References

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- 2. Elovl5 regulates the mTORC2-Akt-FOXO1 pathway by controlling hepatic cis-vaccenic acid synthesis in diet-induced obese mice - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Elovl5 regulates the mTORC2-Akt-FOXO1 pathway by controlling hepatic cis-vaccenic acid synthesis in diet-induced obese mice - PubMed [pubmed.ncbi.nlm.nih.gov]

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